

Application Notes and Protocols for 1-Chloroethane in Spectroscopic Analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chloroethane

CAS No.: 16520-13-1

Cat. No.: B12647930

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Chloroethane (ethyl chloride), a colorless, volatile liquid at low temperatures or under pressure, presents a unique set of properties that can be advantageous for specific spectroscopic applications.^[1] Its relatively low polarity and volatility make it a candidate for studies requiring a non-protic, weakly coordinating solvent, particularly in low-temperature experiments. These notes provide an overview of the properties of **1-chloroethane** and detailed protocols for its use as a solvent in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy.

Physicochemical and Spectroscopic Properties of 1-Chloroethane

A thorough understanding of the physical and spectroscopic properties of **1-chloroethane** is crucial for its effective use as a solvent. Key data is summarized in the tables below.

Table 1: Physicochemical Properties of 1-Chloroethane

Property	Value	Reference
Chemical Formula	CH ₃ CH ₂ Cl	[1]
Molar Mass	64.51 g/mol	[1]
Boiling Point	12.3 °C	[2]
Melting Point	-138.7 °C	[1]
Density	0.8978 g/cm ³ (at 20°C)	
Refractive Index (n _D)	1.3676 (at 20°C)	[1]
Dipole Moment	2.06 D	[1]

Table 2: Solubility of 1-Chloroethane

Solvent	Solubility	Reference
Water	0.574 g/100 mL (at 20°C)	[1]
Ethanol	Soluble	[3]
Diethyl Ether	Soluble	[2][3]
Benzene	Soluble	[3]

Table 3: Spectroscopic Properties of 1-Chloroethane

Spectroscopic Technique	Property	Value	Reference
UV-Vis	UV Cutoff	~228 nm (estimated based on 1,2-dichloroethane)	
IR	Major Absorption Bands	C-H stretch: ~2880-3080 cm ⁻¹ C-H bend: ~1300-1500 cm ⁻¹ C-Cl stretch: ~580-780 cm ⁻¹	
¹ H NMR	Chemical Shifts (relative to TMS)	CH ₃ : ~1.5 ppm (triplet) CH ₂ : ~3.5 ppm (quartet)	[4]
¹³ C NMR	Chemical Shifts (relative to TMS)	CH ₃ : ~19 ppm CH ₂ : ~40 ppm	

Safety and Handling Precautions

1-Chloroethane is a flammable and volatile substance that requires careful handling in a well-ventilated laboratory fume hood.[5]

- **Personal Protective Equipment (PPE):** Always wear safety goggles, chemical-resistant gloves, and a lab coat.
- **Ventilation:** Use a fume hood to avoid inhalation of vapors.
- **Fire Safety:** Keep away from open flames, sparks, and hot surfaces. Ensure fire-fighting equipment is readily available.
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly sealed container. Due to its high volatility, storage at low temperatures (refrigerated) is recommended.
- **Handling:** When transferring, use a syringe or a cannula to minimize evaporation and exposure. Due to its low boiling point, samples may need to be prepared and handled at reduced temperatures.

Application in NMR Spectroscopy

1-Chloroethane can be a useful solvent for low-temperature NMR studies due to its very low melting point. However, its low boiling point presents challenges.

Advantages:

- **Low Melting Point:** Allows for experiments to be conducted at very low temperatures.
- **Simple ^1H and ^{13}C Spectra:** The solvent signals are simple and well-defined, minimizing interference with analyte signals.

Limitations:

- **Low Boiling Point:** Limits the upper temperature range of experiments and requires careful sample preparation to avoid evaporation and pressure buildup in the NMR tube.
- **Availability of Deuterated Form:** Deuterated **1-chloroethane** (chloroethane- d_5) is not commonly available, which is a significant drawback for ^1H NMR as the residual proton signals of the solvent can obscure analyte signals. For ^{13}C NMR, the non-deuterated solvent can be used, but a deuterated lock solvent will be needed in a coaxial insert.

Protocol for Low-Temperature NMR Spectroscopy

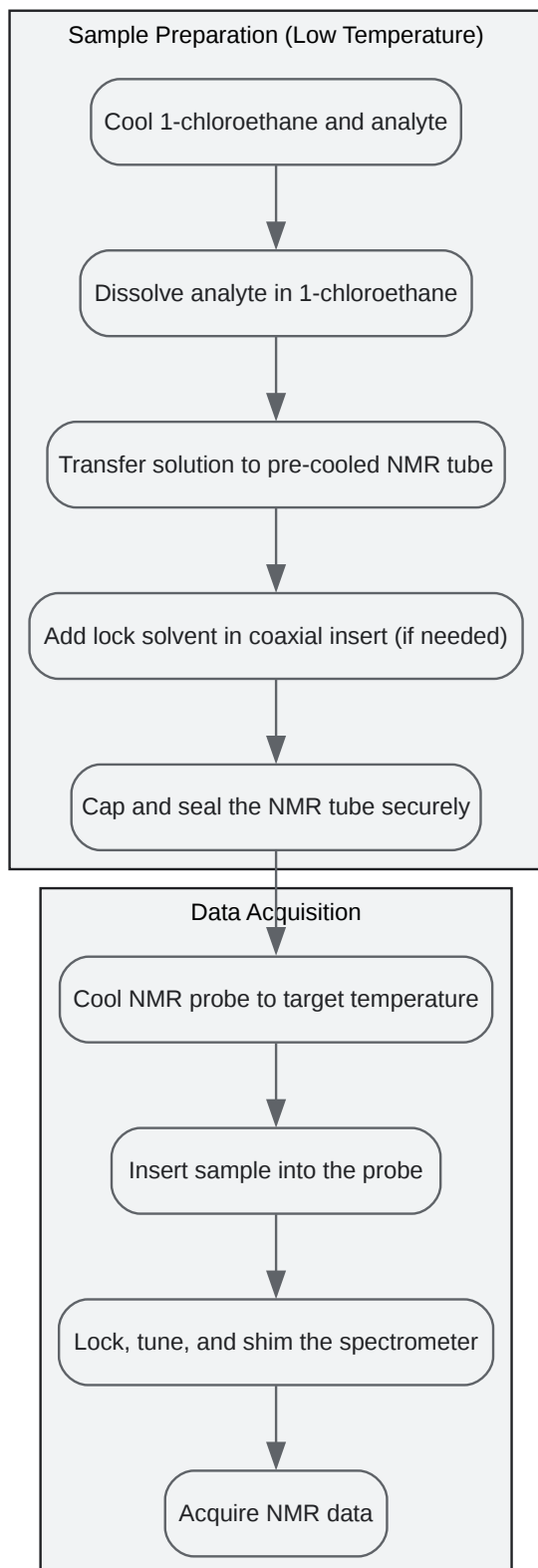
This protocol is intended for instruments equipped with a variable temperature unit.

Materials:

- Analyte of interest
- **1-Chloroethane** (high purity)
- Deuterated lock solvent (e.g., acetone- d_6 , chloroform- d)
- NMR tubes and caps
- Coaxial NMR tube insert (if using a non-deuterated solvent for locking)
- Syringe and needle

- Dry ice or a cryocooler

Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: Workflow for Low-Temperature NMR Spectroscopy.

Procedure:

- Preparation:
 - Pre-cool the **1-chloroethane**, analyte, NMR tube, and syringe in a cold bath (e.g., dry ice/acetone) to a temperature below 12.3°C.
 - Prepare a solution of the analyte in **1-chloroethane** to the desired concentration (typically 1-10 mg/0.5 mL).
 - If using a non-deuterated solvent, fill a coaxial insert with a suitable deuterated lock solvent and place it in the NMR tube.
 - Using the pre-cooled syringe, transfer the sample solution into the pre-cooled NMR tube.
 - Securely cap the NMR tube. It is crucial to ensure a good seal to prevent solvent evaporation and pressure buildup.
- Data Acquisition:
 - Set the NMR spectrometer's probe to the desired low temperature.
 - Carefully insert the NMR tube into the spinner turbine and then into the magnet.
 - Lock the spectrometer on the deuterium signal of the lock solvent.
 - Tune and shim the probe for optimal field homogeneity.
 - Acquire the NMR spectrum using appropriate parameters.

Application in Infrared (IR) Spectroscopy

1-Chloroethane can be used for IR spectroscopy of compounds that are soluble in it and for which a non-polar, weakly interacting solvent is desired.

Advantages:

- **Relatively Simple IR Spectrum:** The solvent's own absorption bands are well-defined and may not interfere with key functional group regions of the analyte.
- **Good Solubility for Non-polar Compounds:** It can be a suitable solvent for non-polar to moderately polar organic molecules.

Limitations:

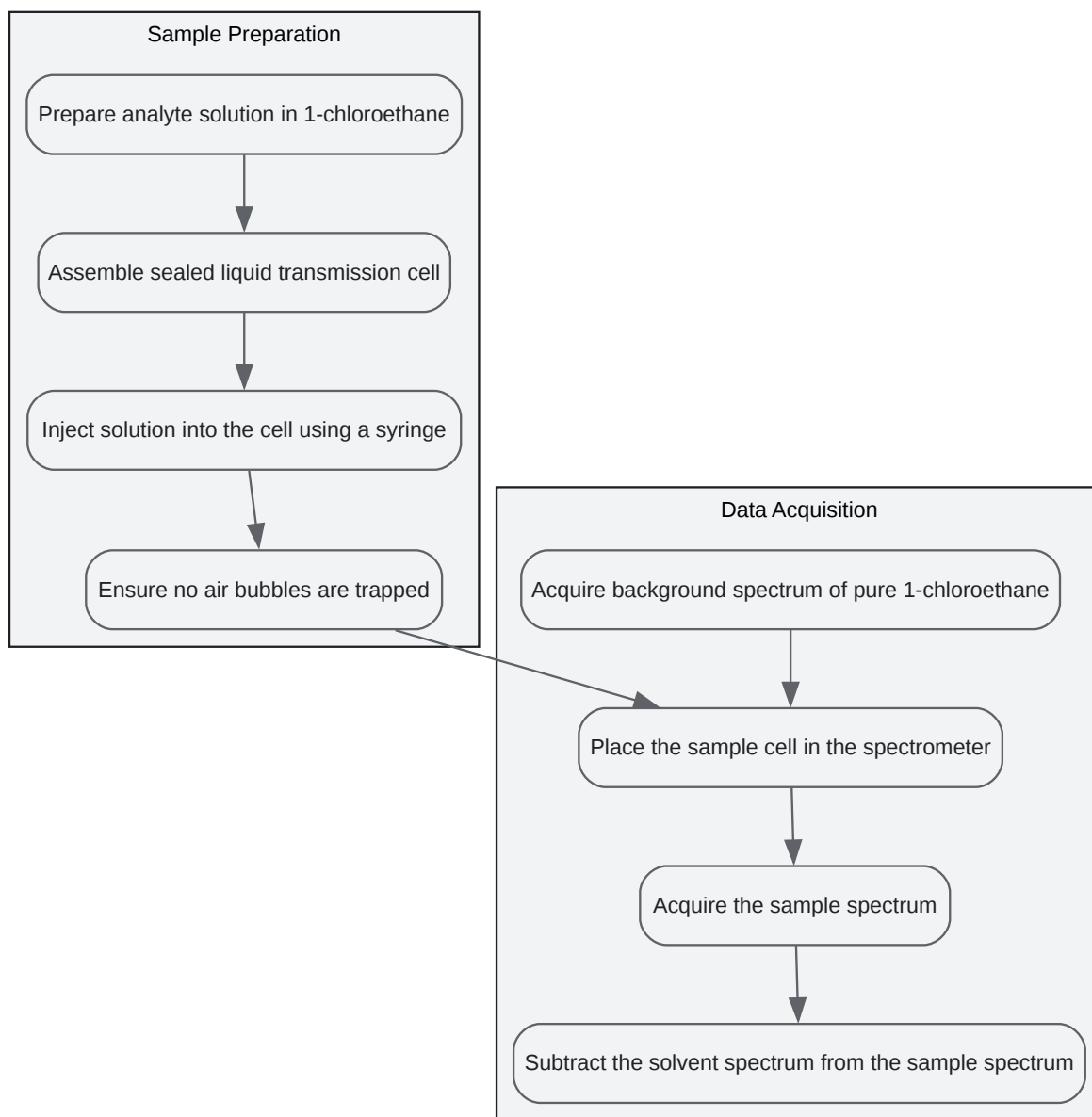
- **Volatility:** The high volatility requires the use of a sealed liquid cell to prevent evaporation during analysis.
- **Potential for Solute Precipitation:** Rapid evaporation can lead to the precipitation of the solute on the cell windows.

Protocol for IR Spectroscopy in Solution

Materials:

- Analyte of interest
- **1-Chloroethane** (spectroscopic grade)
- Sealed liquid transmission cell (e.g., with NaCl or KBr windows)
- Syringe and needle
- FTIR spectrometer

Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: Workflow for Solution-Phase IR Spectroscopy.

Procedure:

- Preparation:

- Prepare a solution of the analyte in **1-chloroethane** at a suitable concentration (typically 1-5% w/v).
- Assemble a sealed liquid transmission cell with a known path length.
- Using a syringe, carefully inject the solution into the cell, ensuring no air bubbles are present.
- Data Acquisition:
 - Acquire a background spectrum of the empty IR beam path.
 - Acquire a spectrum of the sealed cell filled with pure **1-chloroethane**.
 - Replace the pure solvent with the analyte solution and acquire the sample spectrum.
 - Perform a spectral subtraction of the solvent spectrum from the sample spectrum to obtain the spectrum of the analyte.

Application in UV-Visible (UV-Vis) Spectroscopy

1-Chloroethane can be used as a solvent for UV-Vis spectroscopy for non-polar compounds, provided the analyte's absorption does not overlap with the solvent's UV cutoff.

Advantages:

- Good Transparency in the Visible Region: It is transparent throughout the visible spectrum.
- Suitable for Non-polar Analytes: It can be a good choice for hydrophobic molecules.

Limitations:

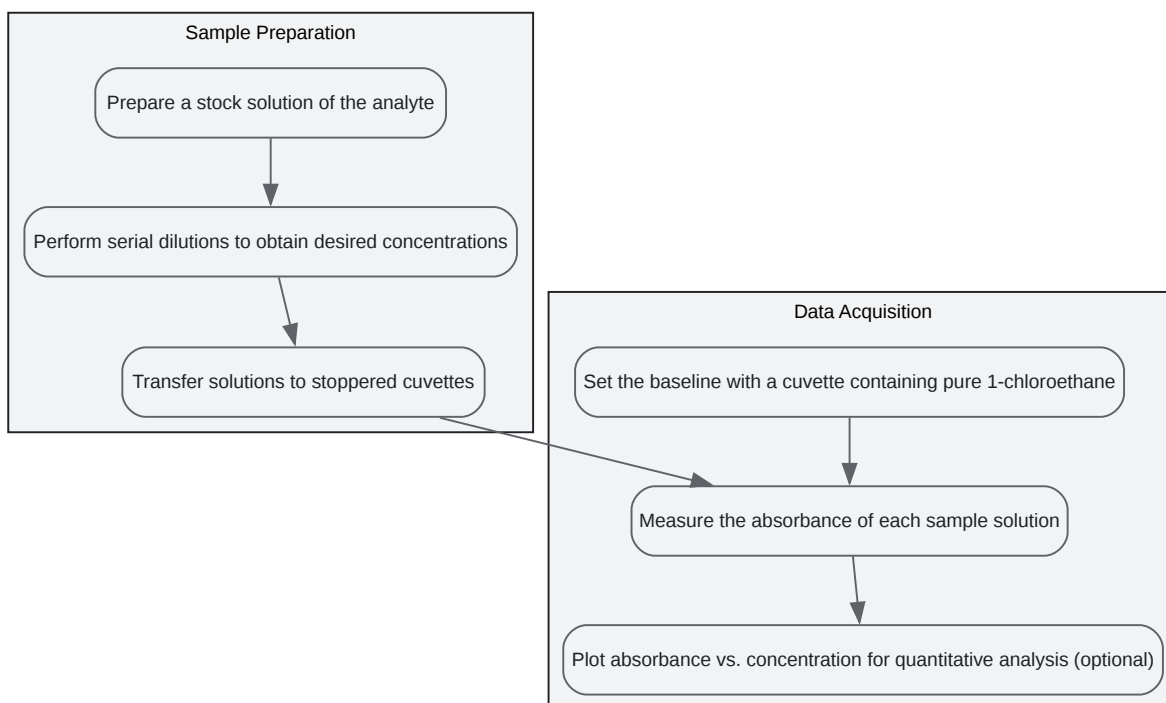
- UV Cutoff: The UV cutoff is estimated to be around 228 nm, which may interfere with the analysis of compounds that absorb in the lower UV region.
- Volatility: The low boiling point requires the use of a stoppered or sealed cuvette to prevent evaporation and concentration changes during the measurement.

Protocol for UV-Vis Spectroscopy

Materials:

- Analyte of interest
- **1-Chloroethane** (spectroscopic grade)
- Stoppered or sealed quartz cuvettes (1 cm path length)
- Volumetric flasks and pipettes
- UV-Vis spectrophotometer

Workflow Diagram:

[Click to download full resolution via product page](#)

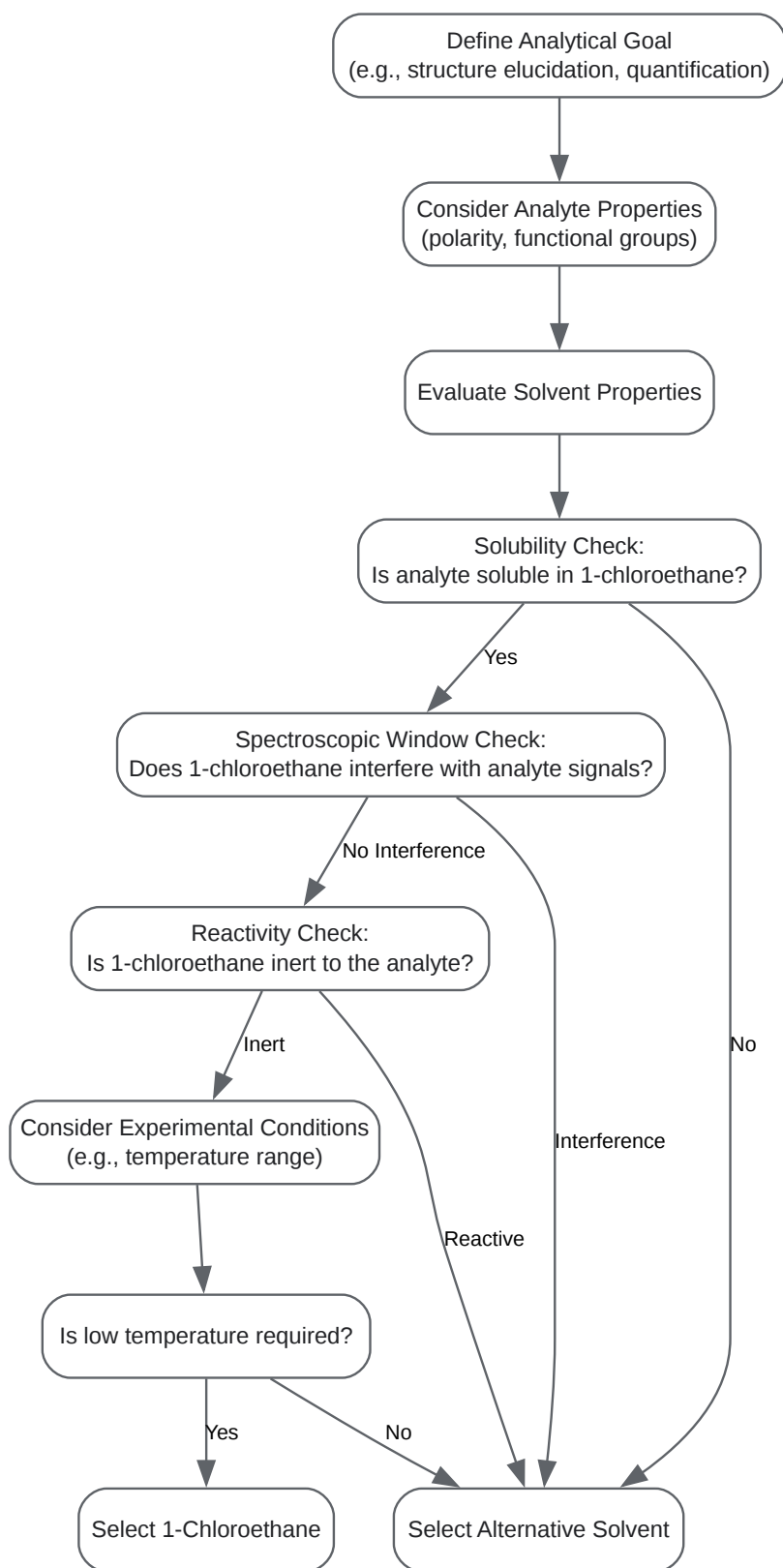
Caption: Workflow for UV-Vis Spectroscopy.

Procedure:

- Preparation:
 - Prepare a stock solution of the analyte in **1-chloroethane** in a volumetric flask.
 - Prepare a series of standards by serial dilution of the stock solution.
 - Use a stoppered or sealed quartz cuvette to minimize evaporation.
- Data Acquisition:
 - Set the baseline (autozero) of the spectrophotometer using a cuvette filled with pure **1-chloroethane**.
 - Measure the absorbance of each standard and the unknown sample solution.
 - For quantitative analysis, create a calibration curve by plotting absorbance versus concentration of the standards.

Logical Framework for Solvent Selection

The choice of a suitable solvent is critical for obtaining high-quality spectroscopic data. The following diagram illustrates a logical workflow for solvent selection, taking into account the properties of **1-chloroethane**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chloroethane - Wikipedia [en.wikipedia.org]
- 2. Chloroethane - Chlorinated Drinking-Water; Chlorination by-Products; Some Other Halogenated Compounds; Cobalt and Cobalt Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. C₂H₅Cl CH₃CH₂Cl chloroethane low high resolution ¹H proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H-1 ethyl chloride 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 5. Chloroethane - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for 1-Chloroethane in Spectroscopic Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12647930/docs#application-notes-and-protocols-for-1-chloroethane-in-spectroscopic-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)